

Technical Guide: Solubility Profile of Acid Blue 45

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Compound of Interest

Compound Name: Acid Blue 45

Cat. No.: B039380

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This technical guide provides a comprehensive overview of the solubility characteristics of **Acid Blue 45** (C.I. 63010), an anthraquinone-based dye. Understanding the solubility of this compound is critical for its application in various fields, including histology, materials science, and as a model compound in adsorption and environmental studies.

Core Properties of Acid Blue 45

- Chemical Name: Disodium 4,8-diamino-1,5-dihydroxy-9,10-dioxoanthracene-2,6-disulfonate
- Molecular Formula: C₁₄H₈N₂Na₂O₁₀S₂[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Weight: 474.33 g/mol [\[1\]](#)
- CAS Number: 2861-02-1
- Appearance: Dark purple-brown or blue powder

Qualitative Solubility Data

Acid Blue 45 is an anionic dye, and its solubility is largely influenced by the polarity of the solvent. The presence of two sulfonate groups enhances its solubility in polar solvents. The following table summarizes the available qualitative solubility data.

Solvent	Solubility Description	References
Water	Soluble	
Ethanol	Slightly Soluble	
Cellosolve	Slightly Soluble	
Acetone	Insoluble	
Benzene	Insoluble	
Carbon Tetrachloride	Insoluble	

Quantitative Solubility Data

Currently, there is a limited amount of publicly available quantitative data on the solubility of **Acid Blue 45** in various solvents at different conditions. To address this, a detailed experimental protocol for determining the solubility is provided in the following section. This protocol can be adapted to generate precise quantitative data for specific research needs.

Experimental Protocol: Spectrophotometric Determination of Acid Blue 45 Solubility

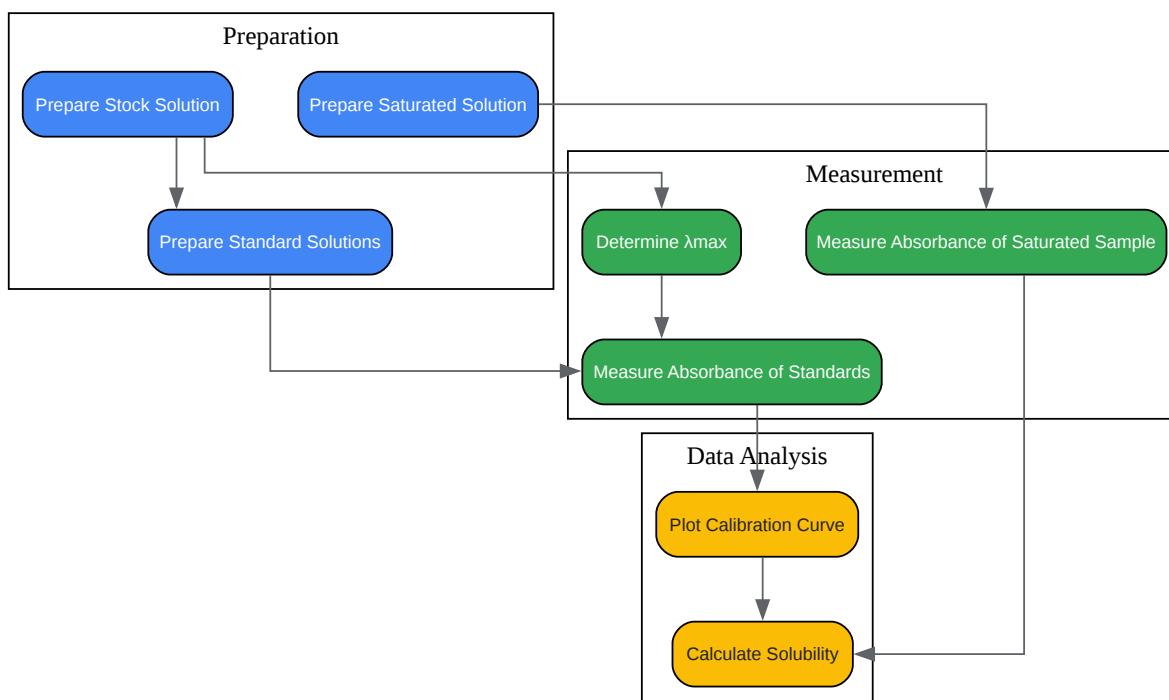
This protocol outlines a reliable method for determining the solubility of **Acid Blue 45** in a given solvent using UV-Visible spectrophotometry, based on Beer-Lambert Law.

Materials and Equipment

- **Acid Blue 45** (high purity)
- Solvent of interest (e.g., water, ethanol, buffer solutions of various pH)
- UV-Vis Spectrophotometer
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes (various sizes)

- Beakers
- Magnetic stirrer and stir bars
- Temperature-controlled shaker or water bath
- Syringe filters (0.45 μm)
- Cuvettes

Experimental Workflow



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Caption: Workflow for determining the solubility of **Acid Blue 45**.

Detailed Procedure

Step 1: Preparation of Stock and Standard Solutions

- Stock Solution: Accurately weigh a known mass of **Acid Blue 45** and dissolve it in the solvent of interest in a volumetric flask to prepare a stock solution of a known concentration (e.g., 100 mg/L).
- Standard Solutions: Perform serial dilutions of the stock solution to prepare a series of standard solutions with decreasing concentrations (e.g., 50, 25, 12.5, 6.25, 3.125 mg/L).

Step 2: Determination of Maximum Wavelength (λ_{max})

- Using the spectrophotometer, scan the absorbance of one of the standard solutions across the visible spectrum (typically 400-700 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- All subsequent absorbance measurements should be performed at this λ_{max} .

Step 3: Generation of Calibration Curve

- Measure the absorbance of each standard solution at λ_{max} .
- Plot a graph of absorbance versus concentration for the standard solutions.
- Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$), where 'y' is absorbance, 'x' is concentration, 'm' is the slope, and 'c' is the y-intercept. This is the Beer-Lambert calibration curve.

Step 4: Preparation of Saturated Solution

- Add an excess amount of **Acid Blue 45** to a known volume of the solvent in a beaker or flask.
- Stir the mixture vigorously using a magnetic stirrer in a temperature-controlled environment (e.g., 25°C) for a sufficient time (e.g., 24 hours) to ensure equilibrium is reached.

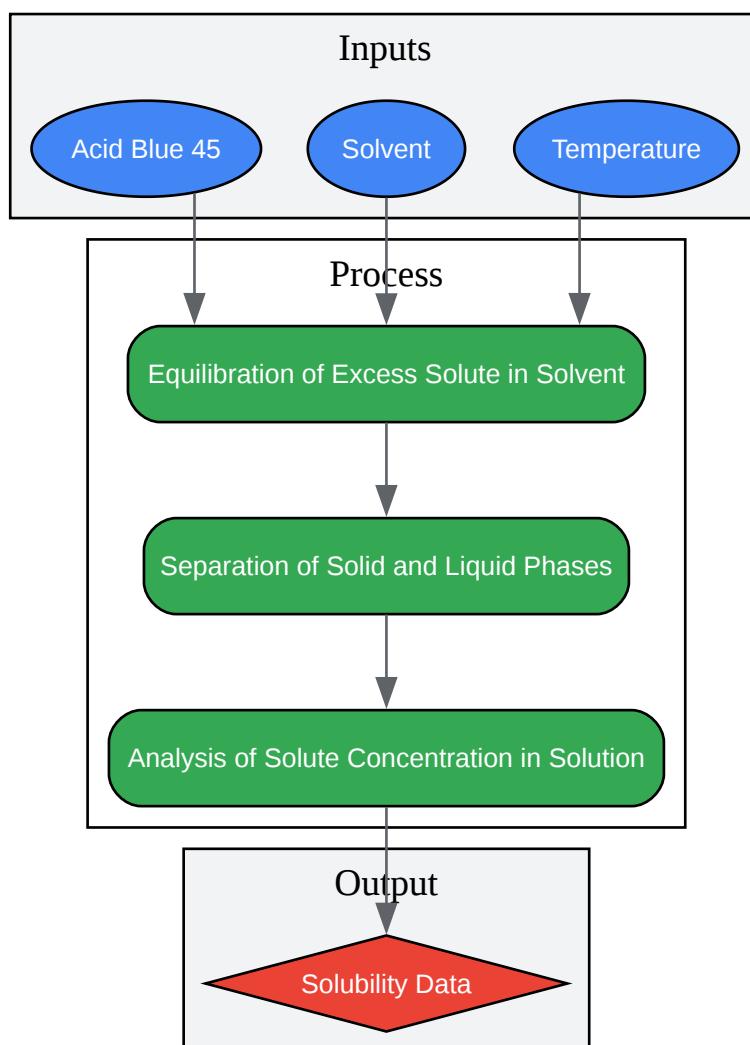
- After reaching equilibrium, allow the solution to stand undisturbed for a period to allow the undissolved solid to settle.

Step 5: Measurement and Calculation of Solubility

- Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a 0.45 μm syringe filter to remove any undissolved particles.
- Dilute the filtered saturated solution with a known volume of the solvent to bring its absorbance within the range of the calibration curve.
- Measure the absorbance of the diluted saturated solution at λ_{max} .
- Use the equation of the calibration curve to calculate the concentration of the diluted solution.
- Multiply the calculated concentration by the dilution factor to determine the concentration of the saturated solution, which represents the solubility of **Acid Blue 45** in that solvent at that temperature.

Logical Relationships in Solubility Determination

The following diagram illustrates the logical flow and dependencies in the experimental determination of solubility.



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Caption: Logical flow for experimental solubility determination.

This technical guide provides a foundational understanding of the solubility of **Acid Blue 45** and a practical framework for its quantitative determination. Researchers are encouraged to adapt the provided protocol to their specific experimental conditions to generate precise and reliable solubility data.

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